

An In-depth Technical Guide to the Physical and Chemical Properties of Nerol

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Compound of Interest

Compound Name: Nerol

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Abstract

Nerol, the (2Z)-stereoisomer of 3,7-dimethylocta-2,6-dien-1-ol, is a naturally occurring monoterpene alcohol found in the essential oils of many plants, including lemongrass, **neroli**, and hops.[1] It is a valuable compound in the fragrance, flavor, and cosmetic industries, prized for its fresh, sweet, rose-like aroma.[2][3] Beyond its sensory characteristics, **nerol** exhibits a range of biological activities, including antimicrobial and potential anxiolytic effects, making it a molecule of interest for pharmaceutical and therapeutic research.[4][5] This technical guide provides a comprehensive overview of the physical and chemical properties of **nerol**, detailed experimental protocols for its key chemical transformations, its biosynthetic pathway, and analytical methodologies for its characterization and quantification.

Physical and Chemical Properties

Nerol is a colorless to pale-yellow oily liquid. It is the cis-isomer of geraniol. A summary of its key physical and chemical properties is presented in the tables below.

Table 1: General and Physical Properties of Nerol

Property	Value	References
Molecular Formula	C ₁₀ H ₁₈ O	
Molecular Weight	154.25 g/mol	
Appearance	Colorless oily liquid	
Odor	Fresh, sweet, rose-like, with citrus notes	
Melting Point	< -15 °C	
Boiling Point	224-227 °C	
	103-105 °C at 9 mmHg	
Density	0.876 g/mL at 25 °C	
Refractive Index (n ²⁰ /D)	1.474	
Flash Point	92-99 °C	
Vapor Pressure	0.0158 mmHg at 23°C	
logP	3.47	

Table 2: Solubility and Spectral Data of Nerol

Property	Description	References
Solubility	Insoluble in water; soluble in ethanol, ether, chloroform, and most fixed oils.	
^1H NMR (500 MHz, H_2O)	δ (ppm): 5.40, 5.18, 4.09, 2.12, 1.75, 1.68, 1.62	
^{13}C NMR (CDCl_3)	δ (ppm): 17.9, 25.3, 25.9, 27.2, 32.7, 122.4, 128.8, 133.9, 164.1, 191.0 (Note: some peaks may correspond to neral, the oxidation product)	
Infrared (IR) Spectrum	Key peaks (cm^{-1}): 3328 (O-H stretch), 2917 (C-H stretch), 1674 (C=C stretch), 1447, 1377, 1000 (C-O stretch)	
Mass Spectrum (MS)	Major fragments (m/z): 69, 41, 93, 84, 68, 80, 79, 94	

Chemical Reactivity and Transformations

Nerol undergoes chemical reactions typical of an allylic alcohol, including oxidation, reduction, esterification, and acid-catalyzed cyclization.

Oxidation of Nerol to Neral

The primary alcohol group of **nerol** can be selectively oxidized to an aldehyde, neral, without affecting the double bonds. A common and efficient method for this transformation is the Pinnick oxidation, which utilizes TEMPO (2,2,6,6-tetramethylpiperidine-1-oxyl) as a catalyst and iodosobenzene diacetate (IBD) as the oxidant. This method is valued for its mild reaction conditions and high chemoselectivity.

Materials:

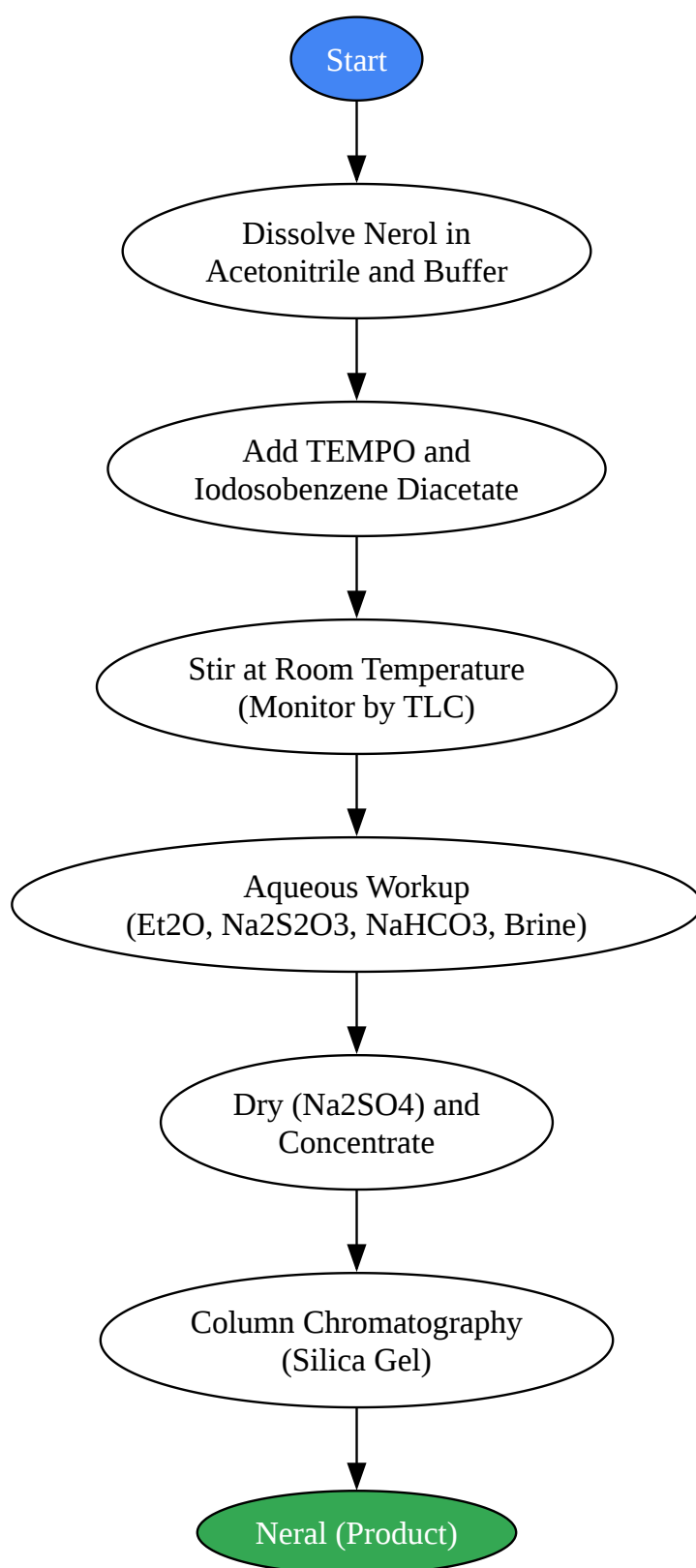
- **Nerol**

- Acetonitrile (CH_3CN)
- pH 7.0 buffer solution
- TEMPO (2,2,6,6-tetramethylpiperidine-1-oxyl)
- Iodosobenzene diacetate (IBD)
- Diethyl ether (Et_2O)
- Saturated aqueous sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$)
- Saturated aqueous sodium hydrogen carbonate (NaHCO_3)
- Saturated aqueous sodium chloride (brine)
- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography
- Hexanes

Procedure:

- In a round-bottom flask equipped with a magnetic stir bar, dissolve **nerol** (1.0 eq) in acetonitrile (approx. 0.5 M solution).
- To the stirred solution, add pH 7.0 buffer solution (approx. 1/3 volume of acetonitrile), followed by TEMPO (0.1 eq) and iodosobenzene diacetate (1.1 eq).
- Stir the reaction mixture vigorously at room temperature. The reaction progress can be monitored by thin-layer chromatography (TLC) using a 3:7 mixture of diethyl ether and hexanes as the eluent.
- Upon completion of the reaction, dilute the mixture with diethyl ether and transfer it to a separatory funnel.

- Wash the organic layer with saturated aqueous sodium thiosulfate (2 x volume of organic layer) to remove excess IBD and TEMPO.
- Wash the organic layer with saturated aqueous sodium hydrogen carbonate (1 x volume of organic layer) followed by saturated aqueous sodium chloride (1 x volume of organic layer).
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel using a 1:9 mixture of diethyl ether and hexanes as the eluent to yield neral as a colorless oil.



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Caption: General workflow for the quantitative analysis of **nerol** by GC-MS.

Conclusion

Nerol is a monoterpene alcohol with significant applications in various industries and potential for therapeutic use. A thorough understanding of its physical and chemical properties is essential for its effective utilization in research and development. This guide has provided a detailed overview of these properties, along with practical experimental protocols for its synthesis, modification, and analysis. The information and methodologies presented herein are intended to serve as a valuable resource for scientists and professionals working with this versatile natural compound.

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